

VV261 interference with cytotoxicity assays

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Compound of Interest

Compound Name: **VV261**

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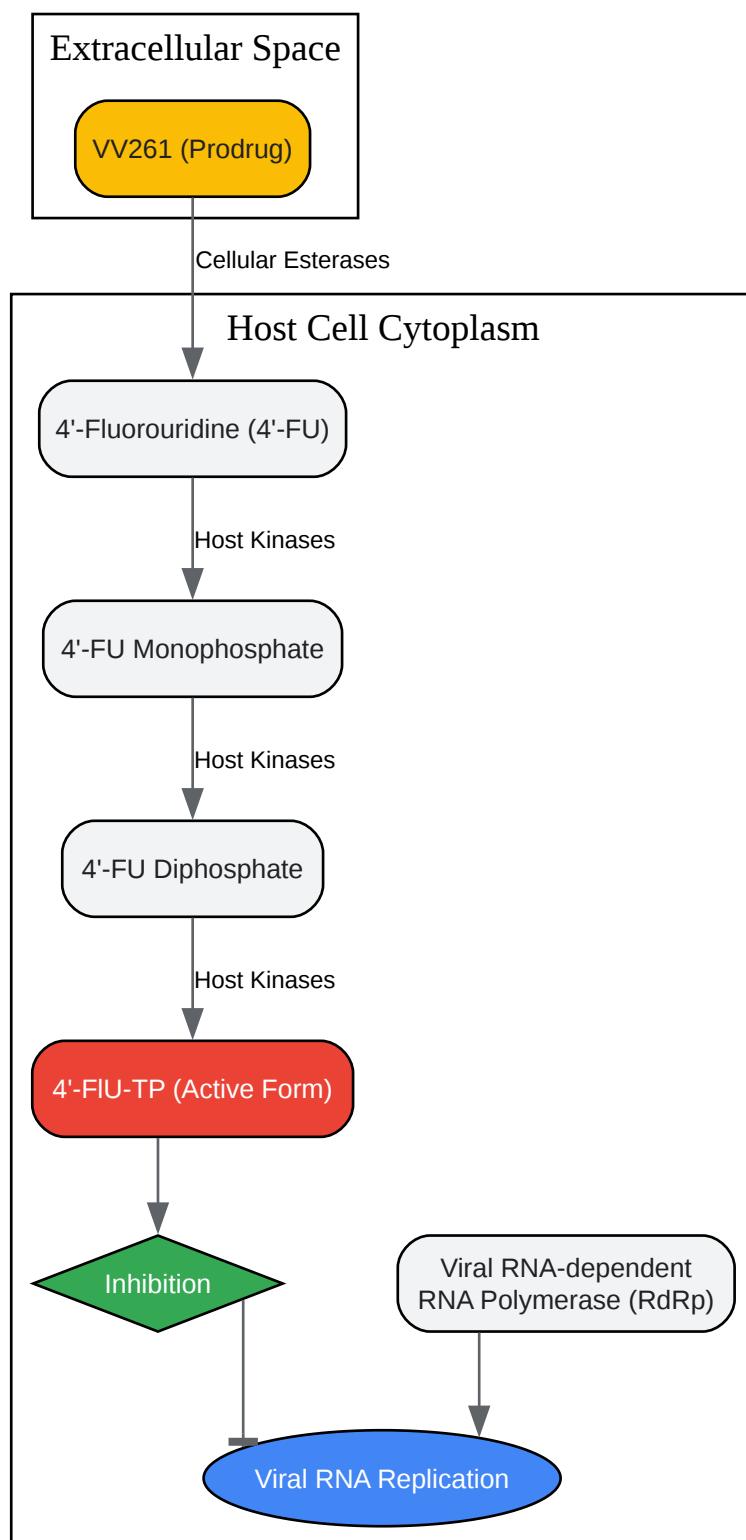
Welcome to the technical support resource for researchers using **VV261**. This guide provides troubleshooting advice and frequently asked questions (FAQs) regarding the potential for **VV261** to interfere with common cytotoxicity assays.

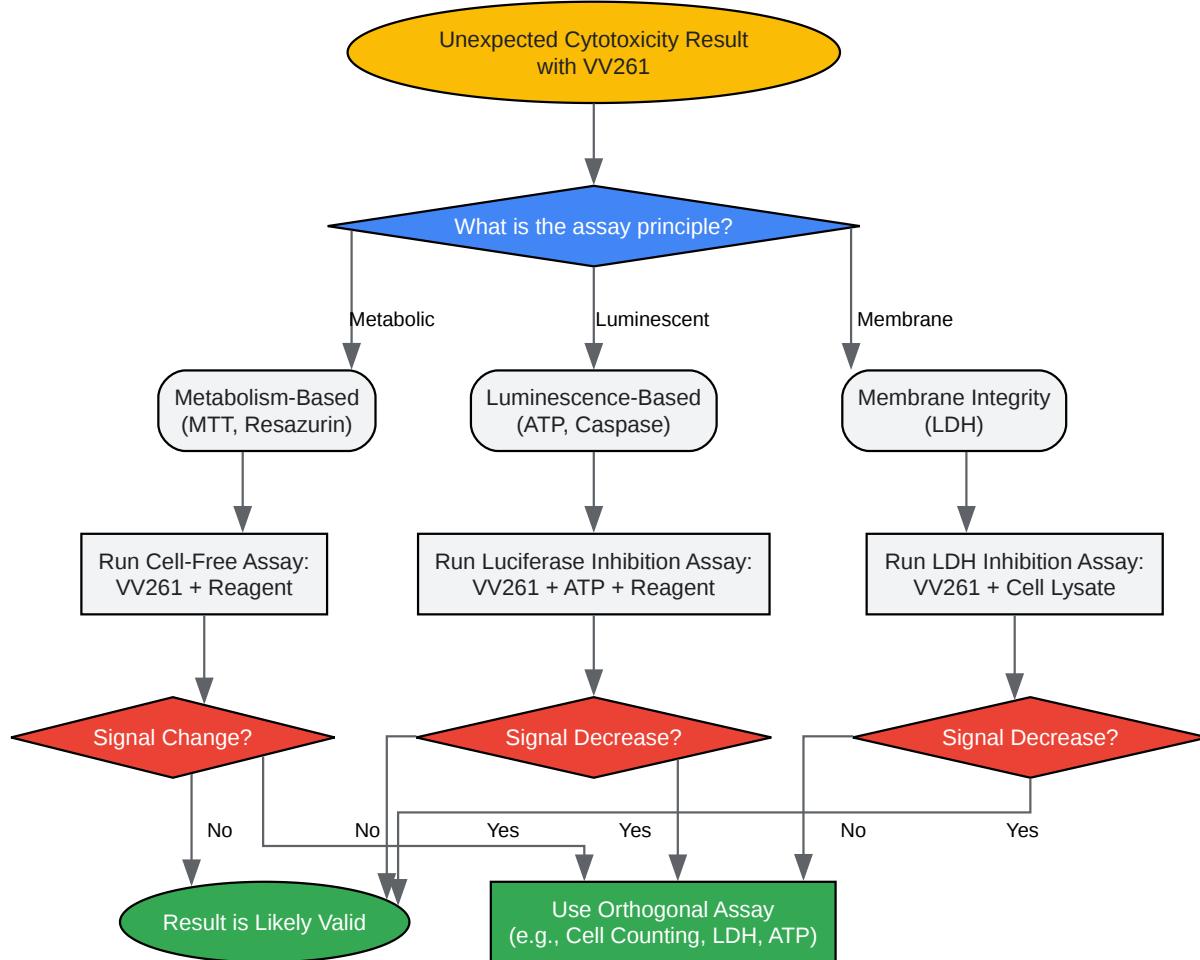
Introduction to VV261

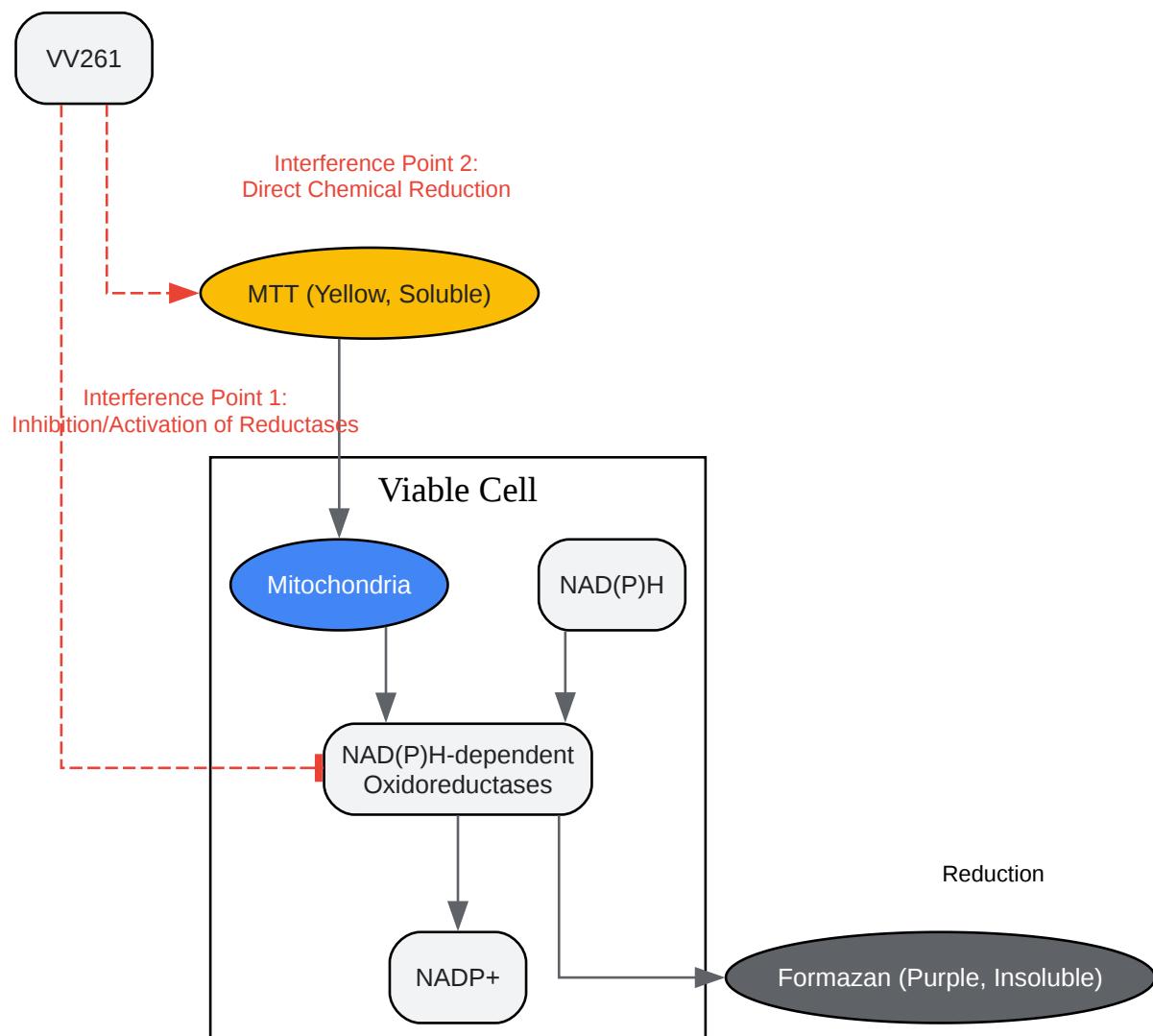
VV261 is a novel, orally available double prodrug of 4'-fluorouridine (4'-FU).^[1] It is characterized by the attachment of three isobutyryl groups to the ribose moiety and a nicotinoyloxymethyl group to the imide-nitrogen of the uracil base.^[1] Developed as a potent antiviral agent against Severe Fever with Thrombocytopenia Syndrome Virus (SFTSV), **VV261** is designed for enhanced chemical stability and favorable pharmacokinetic properties.^[1]

Proposed Mechanism of Action

As a nucleoside analog prodrug, **VV261** is expected to undergo metabolic activation within the host cell. Cellular esterases likely cleave the isobutyryl and nicotinoyloxymethyl groups to release 4'-fluorouridine. Subsequently, host cell kinases are presumed to phosphorylate 4'-fluorouridine sequentially to its active triphosphate form (4'-FU-TP). This active metabolite, 4'-FU-TP, can then act as a competitive inhibitor of the viral RNA-dependent RNA polymerase (RdRp), leading to the termination of viral RNA synthesis and the inhibition of viral replication.^[2]







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